

Application of Repaglinide M2-D5 in Therapeutic Drug Monitoring

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Compound of Interest

Compound Name: Repaglinide M2-D5

Cat. No.: B12374705

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Introduction

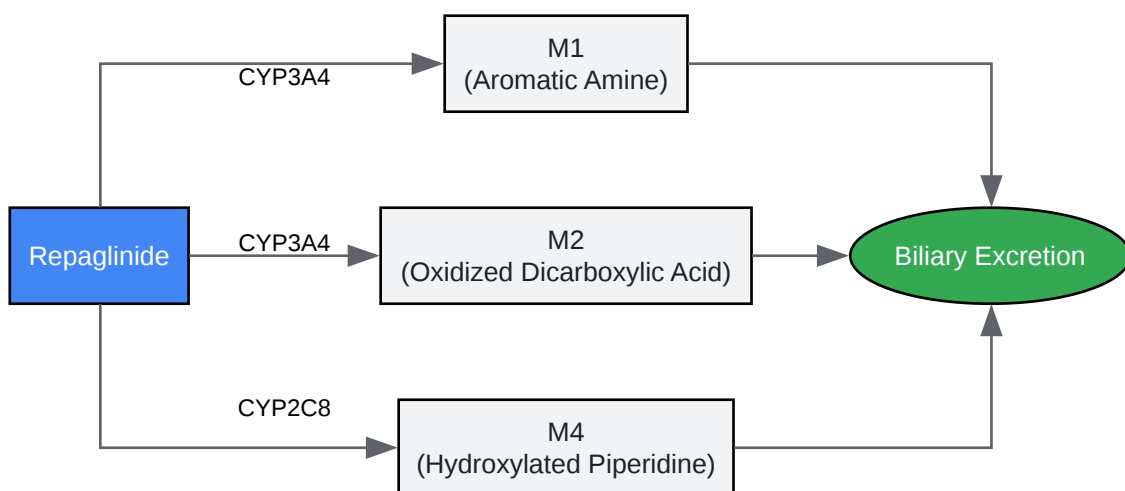
Repaglinide is a fast-acting oral hypoglycemic agent used for the management of type 2 diabetes mellitus.[1] Therapeutic drug monitoring (TDM) of Repaglinide is crucial to optimize dosing, ensure efficacy, and minimize the risk of adverse effects such as hypoglycemia.[2][3] This document provides a detailed application note and a representative protocol for the quantitative analysis of Repaglinide in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), employing **Repaglinide M2-D5** as an internal standard (IS). **Repaglinide M2-D5**, a deuterated stable isotope of the M2 metabolite of Repaglinide, is an ideal internal standard as it shares similar physicochemical properties with the analyte, ensuring accurate and precise quantification by compensating for matrix effects and variations in sample processing and instrument response.[4]

Pharmacokinetics and Metabolism

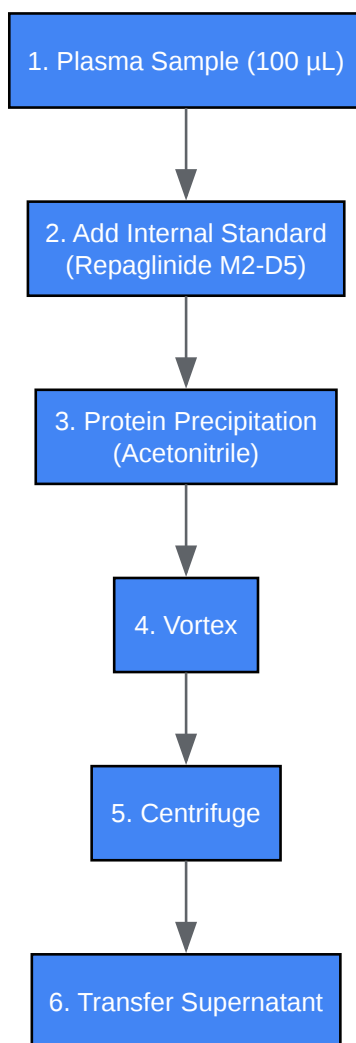
Repaglinide is rapidly absorbed after oral administration, with peak plasma concentrations reached within one hour.[5] It is extensively metabolized in the liver, primarily by cytochrome P450 enzymes CYP3A4 and CYP2C8. The major metabolites include M1 (aromatic amine), M2 (oxidized dicarboxylic acid), and M4 (hydroxylated on the piperidine ring). These metabolites are pharmacologically inactive and are primarily excreted in the bile. Given that Repaglinide M2 is a significant metabolite, the use of its deuterated analog, **Repaglinide M2-D5**, as an internal standard is a scientifically sound approach for TDM.

Metabolic Pathway of Repaglinide

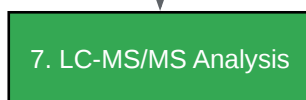
The metabolic conversion of Repaglinide to its primary metabolites is illustrated in the following pathway.



Sample Preparation



Analysis



Data Processing

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